

# Application Note and Protocol for Methoxytyramine Detection in Urine by HPLC

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## Compound of Interest

Compound Name: **Methoxytyramine**

Cat. No.: **B1233829**

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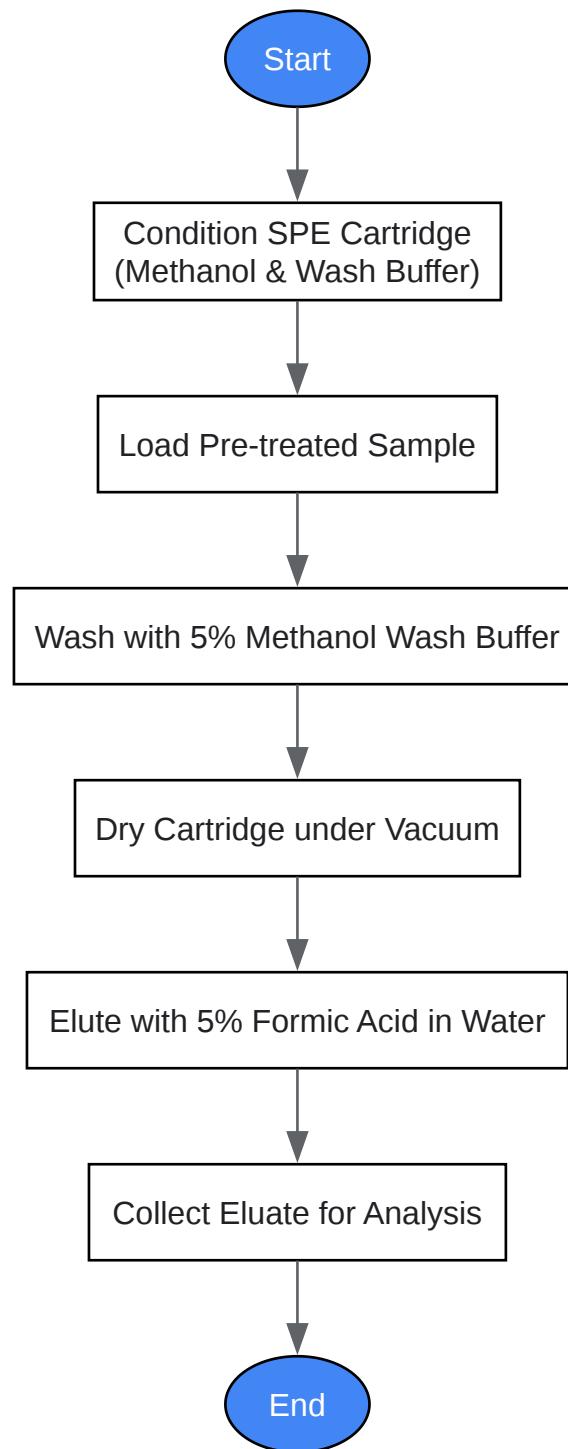
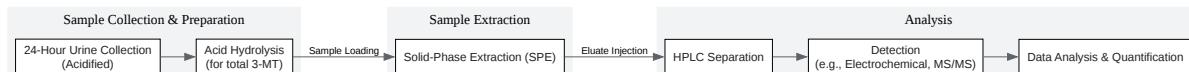
This document provides a detailed protocol for the quantitative determination of 3-**methoxytyramine** in human urine using High-Performance Liquid Chromatography (HPLC). This application note is intended for researchers, scientists, and drug development professionals involved in the analysis of catecholamine metabolites for clinical research and diagnostic purposes, such as the investigation of pheochromocytoma and paraganglioma.[\[1\]](#)[\[2\]](#) [\[3\]](#)

## Introduction

3-**Methoxytyramine** is a metabolite of the neurotransmitter dopamine.[\[3\]](#) Its measurement in urine is a valuable tool in the diagnosis and monitoring of neuroblastic tumors and other disorders affecting catecholamine metabolism.[\[3\]](#)[\[4\]](#) High-Performance Liquid Chromatography (HPLC) coupled with various detection methods offers a sensitive and specific approach for the quantification of 3-**methoxytyramine** in complex biological matrices like urine.[\[2\]](#)[\[5\]](#)[\[6\]](#) This protocol outlines a robust method involving sample preparation, chromatographic separation, and detection.

## Experimental Workflow

The overall experimental workflow for the determination of **methoxytyramine** in urine is depicted below.



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